

Application of ^{13}C Labeled Standards in Food Safety Analysis: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-[4-(1-Ethyl-1,4-dimethylpentyl)phenoxy]ethanol- $^{13}\text{C}_6$

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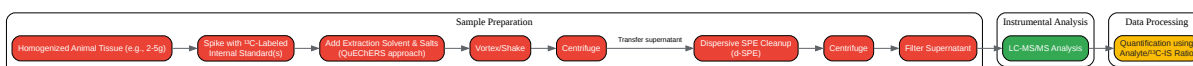
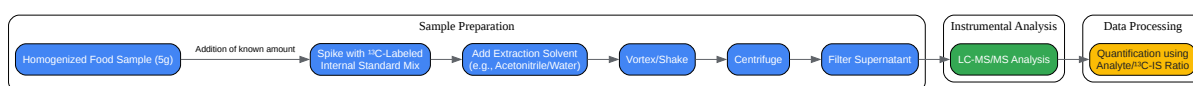
The use of stable isotope-labeled internal standards, particularly those incorporating Carbon-13 (^{13}C), represents the gold standard for achieving the highest accuracy and precision in the quantitative analysis of food contaminants.[1] Their chemical and physical similarity to the analytes of interest allows them to effectively compensate for variability during sample preparation, chromatography, and ionization.[1] Isotope Dilution Mass Spectrometry (IDMS) is a powerful analytical technique that relies on the addition of a known amount of an isotopically labeled version of the analyte to a sample.[1] Because the ^{13}C -labeled internal standard (^{13}C -IS) is chemically identical to the native analyte, it experiences the same effects during sample processing and analysis.[1] Consequently, the ratio of the mass spectrometry signal of the native analyte to that of the ^{13}C -IS remains constant, enabling highly accurate and precise quantification, even in complex food matrices.[1]

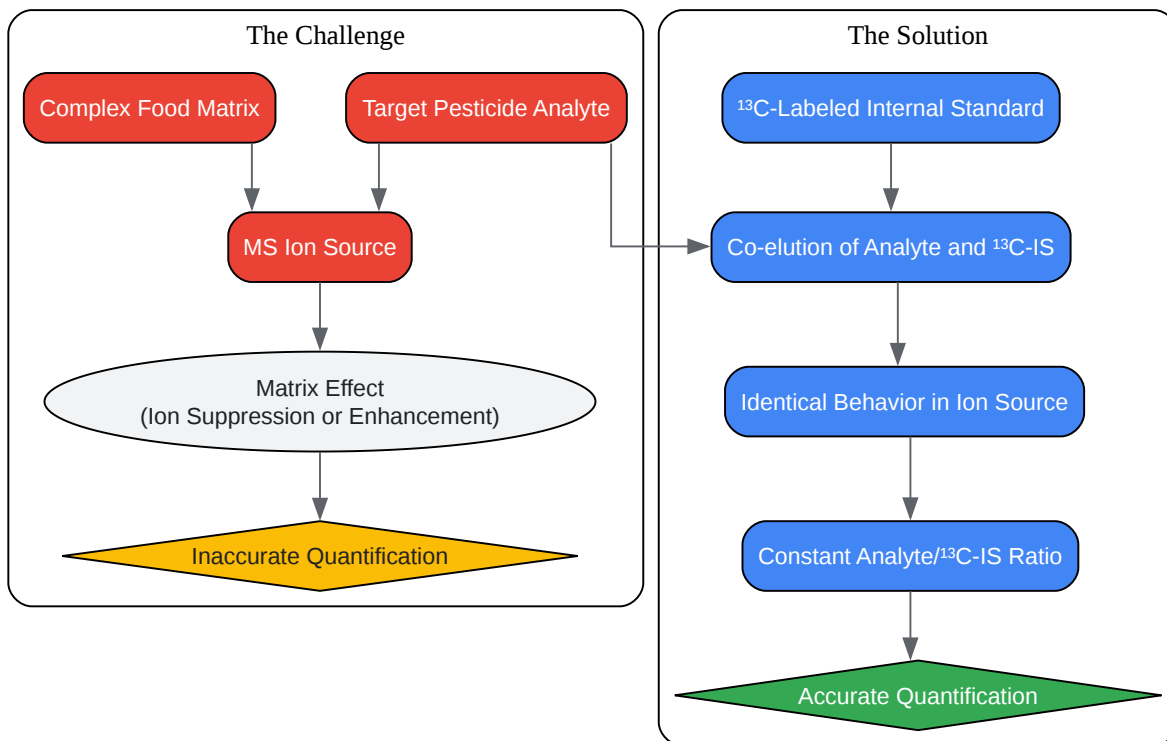
This document provides detailed application notes and experimental protocols for the use of ^{13}C labeled standards in the analysis of key food contaminants, including mycotoxins, veterinary drug residues, and pesticides.

Application of ^{13}C Labeled Standards in Mycotoxin Analysis

Mycotoxins, toxic secondary metabolites produced by fungi, are a significant concern for food and feed safety.[2] Accurate and reliable quantification of mycotoxins is crucial for regulatory compliance and risk assessment.[2] IDMS using ^{13}C -labeled mycotoxins is the premier method for precise determination of mycotoxin levels, as it effectively compensates for matrix effects and variations during sample preparation and analysis.[2]

Experimental Workflow: Mycotoxin Analysis





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References

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